

physical and chemical properties of 2,5-Dibutylbenzene-1,4-diol

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Compound of Interest

Compound Name: 2,5-Dibutylbenzene-1,4-diol

Cat. No.: B15495539

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An In-depth Technical Guide to 2,5-Dibutylbenzene-1,4-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and biological activity of **2,5-Dibutylbenzene-1,4-diol**, with a focus on the well-documented isomer, 2,5-di-tert-butylhydroquinone. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Identity and Physical Properties

2,5-Di-tert-butylhydroquinone, also known as 2,5-di-tert-butylbenzene-1,4-diol, is a synthetic organic compound that belongs to the class of hydroquinones. It is widely recognized for its antioxidant properties.

Table 1: Physical and Chemical Properties of 2,5-Di-tert-butylhydroquinone

Property	Value	Source
CAS Number	88-58-4	
Molecular Formula	C ₁₄ H ₂₂ O ₂	
Molecular Weight	222.32 g/mol	
Appearance	Light beige to pink-beige crystalline powder	
Melting Point	212-218 °C	
Boiling Point	313 °C at 760 mmHg	
Solubility	Soluble in acetone, ethanol, ethyl acetate, and methanol. Insoluble in water. The solubility in acetone increases more rapidly with increasing temperature compared to other solvents.	

Spectral Data

The structural identification of 2,5-Di-tert-butylhydroquinone is supported by various spectroscopic techniques.

Table 2: Spectral Data for 2,5-Di-tert-butylhydroquinone

Spectrum Type	Key Features	Source
¹ H NMR (DMSO-d ₆)	δ 8.36 (s, 2H, OH), 6.60 (s, 2H, Ar-H), 1.29 (s, 18H, C(CH ₃) ₃)	
¹³ C NMR	Data available from Eastman Organic Chemicals, Rochester, New York.	
Infrared (IR)	The IR spectrum conforms to the structure. Key bands are expected for O-H and C-H stretching, and aromatic C=C bending.	
Mass Spectrometry	Data available.	

Experimental Protocols

Synthesis of 2,5-Di-tert-butylhydroquinone

A common method for the synthesis of 2,5-di-tert-butylhydroquinone involves the Friedel-Crafts alkylation of hydroquinone with tert-butanol in the presence of an acid catalyst.

Protocol:

- In a reaction vessel, combine 14.25% hydroquinone and 50% toluene and heat the mixture to 70-100°C.
- Slowly add a mixture of 10.72% tertiary butanol and 25% phosphoric acid to the reaction mixture over a period of 10 to 20 hours while maintaining the temperature at 85-105°C.
- After the addition is complete, allow the reaction to proceed for an additional period.
- Separate the lower phosphoric acid layer.
- Transfer the upper toluene layer to a crystallizer and cool to 30-40°C to precipitate the crude 2,5-di-tert-butylhydroquinone.

- Collect the crude product by filtration.

Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a product with a purity of over 99%.

Protocol:

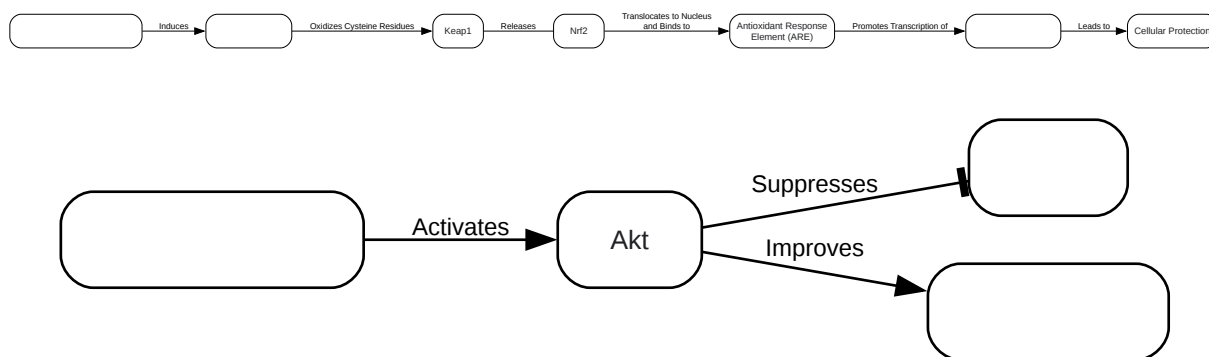
- Dissolve the crude 2,5-di-tert-butylhydroquinone in a suitable solvent, such as an acetone and water mixture, by heating to 75-95°C.
- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to 15-25°C to induce crystallization.
- Collect the purified crystals by filtration and wash them with a small amount of cold solvent.
- Dry the crystals under vacuum at up to 80°C.

Biological Activity and Signaling Pathways

2,5-Di-tert-butylhydroquinone exhibits significant biological activity, primarily as an antioxidant. Its mechanism of action involves the modulation of key signaling pathways, including the Nrf2 and Akt pathways.

Nrf2-Mediated Antioxidant Response

Tert-butylhydroquinone (tBHQ), a closely related compound and metabolite, is a known activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. This pathway is a critical cellular defense mechanism against oxidative stress.



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